

# Proper Disposal Procedures for FK-453 (CAS No. 121524-18-3)

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## Compound of Interest

Compound Name: FK-453

Cat. No.: B1672742

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For Researchers, Scientists, and Drug Development Professionals

This document provides essential safety and logistical information for the proper disposal of the chemical compound **FK-453** (CAS No. 121524-18-3). Adherence to these procedures is critical for ensuring laboratory safety, regulatory compliance, and environmental protection.

## Immediate Safety and Handling Precautions

Before handling **FK-453**, consult the Safety Data Sheet (SDS) provided by the supplier. While some sources may classify this compound as non-hazardous, it is best practice to handle it as a potentially hazardous substance.

- **Personal Protective Equipment (PPE):** Always wear appropriate PPE, including chemical-resistant gloves, safety goggles or a face shield, and a lab coat.
- **Ventilation:** Handle **FK-453** in a well-ventilated area, preferably within a chemical fume hood, to avoid inhalation of any dust or vapors.<sup>[1][2]</sup>
- **Spill Management:** In the event of a spill, avoid direct contact. Absorb liquid spills with an inert material such as sand or vermiculite.<sup>[1]</sup> Carefully sweep up solid spills, avoiding dust generation. Place all contaminated materials into a sealed, labeled container for disposal.

## Quantitative Data Summary

Property	Value	Reference
CAS Number	121524-18-3	--INVALID-LINK--, --INVALID-LINK--
Molecular Formula	C <sub>23</sub> H <sub>25</sub> N <sub>3</sub> O <sub>2</sub>	--INVALID-LINK--
Molecular Weight	375.46 g/mol	--INVALID-LINK--
Storage	Store in a cool, well-ventilated area. Keep container tightly sealed. <a href="#">[1]</a> <a href="#">[3]</a>	--INVALID-LINK--, --INVALID-LINK--

## Step-by-Step Disposal Protocol

The following protocol outlines the recommended procedure for the disposal of **FK-453** waste.

### Step 1: Waste Characterization and Segregation

- Treat all **FK-453**, including unused product, contaminated labware (e.g., pipette tips, vials), and spill cleanup materials, as chemical waste.
- Do not mix **FK-453** waste with other waste streams unless explicitly permitted by your institution's Environmental Health and Safety (EHS) department.
- Segregate solid waste from liquid waste.

### Step 2: Containerization and Labeling

- Solid Waste:
  - Place solid **FK-453** waste and contaminated materials in a designated, robust, and sealable container.
  - For powdered waste, it is recommended to mix it with an inert absorbent material like sand or vermiculite before placing it in the container to prevent dust formation.[\[1\]](#)
- Liquid Waste:

- Collect liquid waste containing **FK-453** in a compatible, leak-proof container. Ensure the container is properly sealed.
- Labeling:
  - Clearly label the waste container with "Hazardous Waste," the full chemical name "**FK-453**," and the CAS number "121524-18-3."
  - Indicate the approximate quantity of waste.
  - Follow any additional labeling requirements mandated by your institution.

### Step 3: Storage of Waste

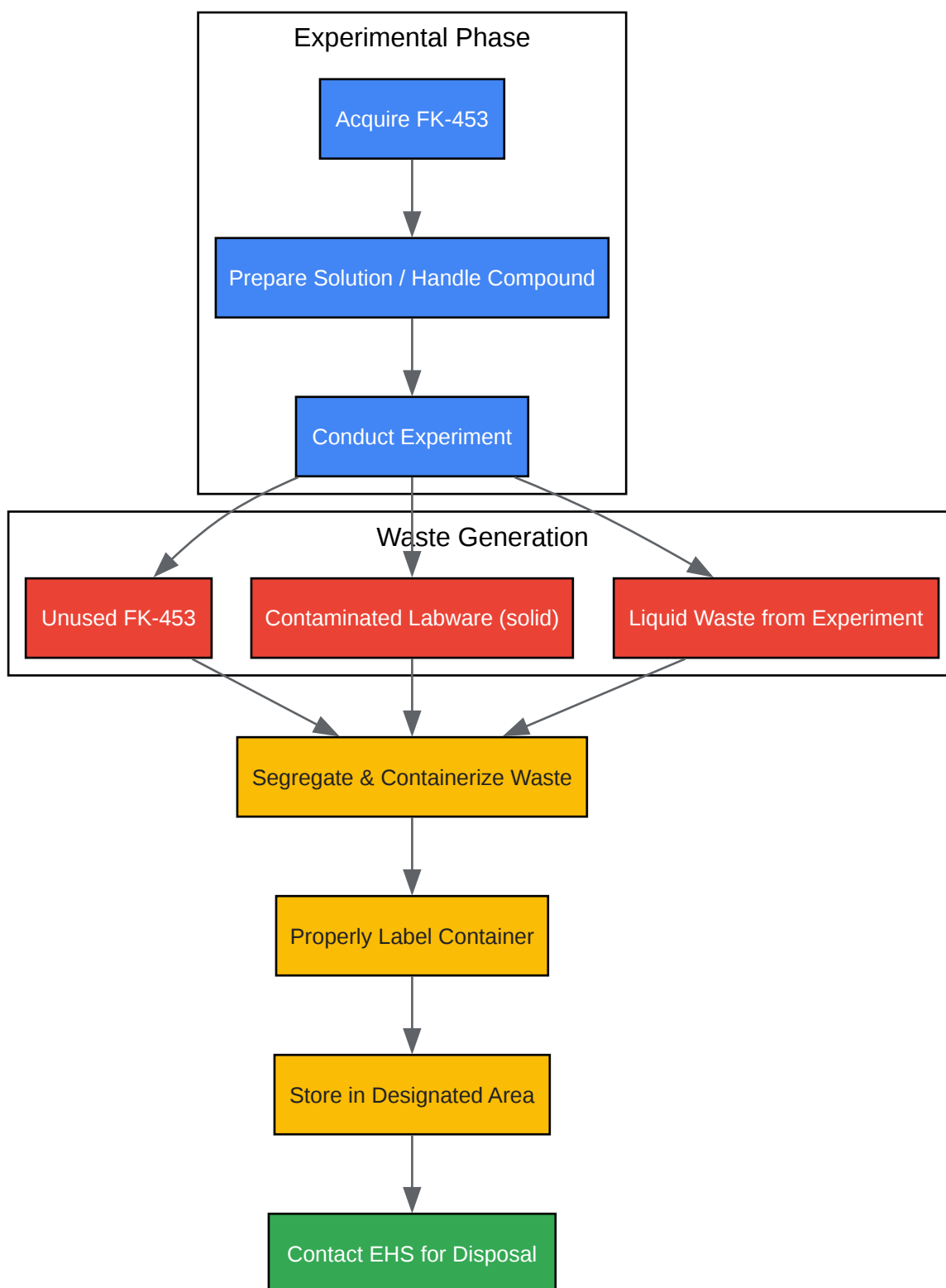
- Store the sealed and labeled waste container in a designated satellite accumulation area or central waste storage facility.
- Ensure the storage area is secure, well-ventilated, and away from incompatible materials.[\[1\]](#)
- The container should be kept in secondary containment to prevent spills.

### Step 4: Arrange for Professional Disposal

- Do not dispose of **FK-453** down the drain or in regular trash.
- Contact your institution's EHS department or a certified hazardous waste disposal contractor to arrange for the collection and proper disposal of the waste.[\[1\]](#)
- Provide the waste contractor with a copy of the Safety Data Sheet and any other relevant information.

## Experimental Workflow and Disposal Pathway

The following diagrams illustrate the general experimental workflow involving **FK-453** and the logical pathway for its proper disposal.



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## References

- 1. keyorganics.net [keyorganics.net]
- 2. lab.research.sickkids.ca [lab.research.sickkids.ca]
- 3. chemscene.com [chemscene.com]
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